

Navigating the Disposal of "Diana": A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diana*

Cat. No.: *B7908659*

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The proper disposal of any laboratory substance is paramount for ensuring the safety of personnel and the protection of the environment. When referring to a substance named "**Diana**," it is crucial to first identify the specific chemical product, as the name is associated with several distinct materials, each with its own unique hazard profile and corresponding disposal requirements. This guide provides detailed disposal procedures for various substances identified as "**Diana**" and outlines a general workflow for the safe management of laboratory chemical waste.

Identifying Your "Diana" Substance

Safety Data Sheets (SDS) reveal that the name "**Diana**" or "Dina" is used for several different laboratory and industrial products. The correct disposal procedure is entirely dependent on the nature of the specific substance. Below is a summary of the identified products and their general classification.

Product Name	Chemical Composition/Use	Hazard Classification
DIANA	Fertilizer (Inoculation of Mycorrhizal Mushrooms – Consortium of Nitrogen-Fixing Bacteria)	Non-hazardous mixture
Diana ND	Dicyclohexylammonium nitrite	Flammable solid, Toxic if swallowed[1]
DINA	Diisononyl adipate (Plasticizer)	Non-hazardous, may cause eye and skin irritation[2]
OC-SENSOR DIANA Buffer	Buffer for in-vitro diagnostic use	Not specified, dispose according to local regulations[3]
Dia-CaCl2	Laboratory reagent for In Vitro Diagnostic use	Not classified as hazardous

Disposal and Safety Procedures for Specific "Diana" Products

Based on the Safety Data Sheets, the following tables summarize the essential safety and disposal information for each identified "**Diana**" product.

DIANA (Fertilizer)

This product is a non-hazardous mixture of mycorrhizal mushrooms and nitrogen-fixing bacteria.[4]

Aspect	Procedure
Personal Protective Equipment (PPE)	Wear protective gloves/clothing and eye/face protection.[4]
Handling	Wash hands thoroughly after use. Do not eat, drink, or smoke when using this product. Keep container tightly closed.[4]
Disposal	The product is biologically inert and not dangerous under normal use. However, it should not be released into the environment. Sweep up or vacuum spills and place in a suitable container for disposal. Do not flush into surface water or sanitary sewer systems.[4]
First Aid	Skin contact: For sensitive skin, wash with soap and water. Eye contact: Wash immediately with plenty of water for at least 15 minutes. Ingestion: Do not eat, drink or smoke during use.[4]

Diana ND (Dicyclohexylammonium nitrite)

This product is a flammable solid and is toxic if swallowed. It can cause damage to the hematopoietic system.[1]

Aspect	Procedure
Personal Protective Equipment (PPE)	Wear protective gloves and eye/face protection. Wear impervious clothing such as an apron or boots. Wear safety masks.[1]
Handling	Keep away from heat, sparks, open flames, and hot surfaces. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Do not breathe dust/fume/vapors/spray. Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product.[1]
Disposal	Comply with all national and local regulations. Store locked up.[1] For spills, isolate the hazard area, remove all ignition sources, pick up the product, and place it in a covered chemical waste container for disposal. Do not wash away into sewers or waterways.[1]
First Aid	Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Inhaled: Remove victim to fresh air and keep at rest. Skin: Wash with plenty of soap and water. Eye: Rinse cautiously with water for several minutes.[1]

DINA (Diisononyl adipate)

This product is a non-hazardous plasticizer which may be irritating to the eyes and skin.[2]

Aspect	Procedure
Personal Protective Equipment (PPE)	Wear protective eye shields and clothing.[2]
Handling	Exercise good chemical handling practice. Avoid contact with skin and eyes. Keep container tightly closed in a dry and well-ventilated place. [2]
Disposal	Reclaim or dispose of material in accordance with all applicable local, state, and federal regulations.[2] For spills, contain the spill with inert absorbent or earth and collect for recycling or disposal.[2]
First Aid	Inhalation: Remove to fresh air. Eyes: Flush eyes with water for 15 minutes. Skin: Wash skin with soap and water. Ingestion: Do not induce vomiting. Seek medical attention.[2]

OC-SENSOR DIANA Buffer

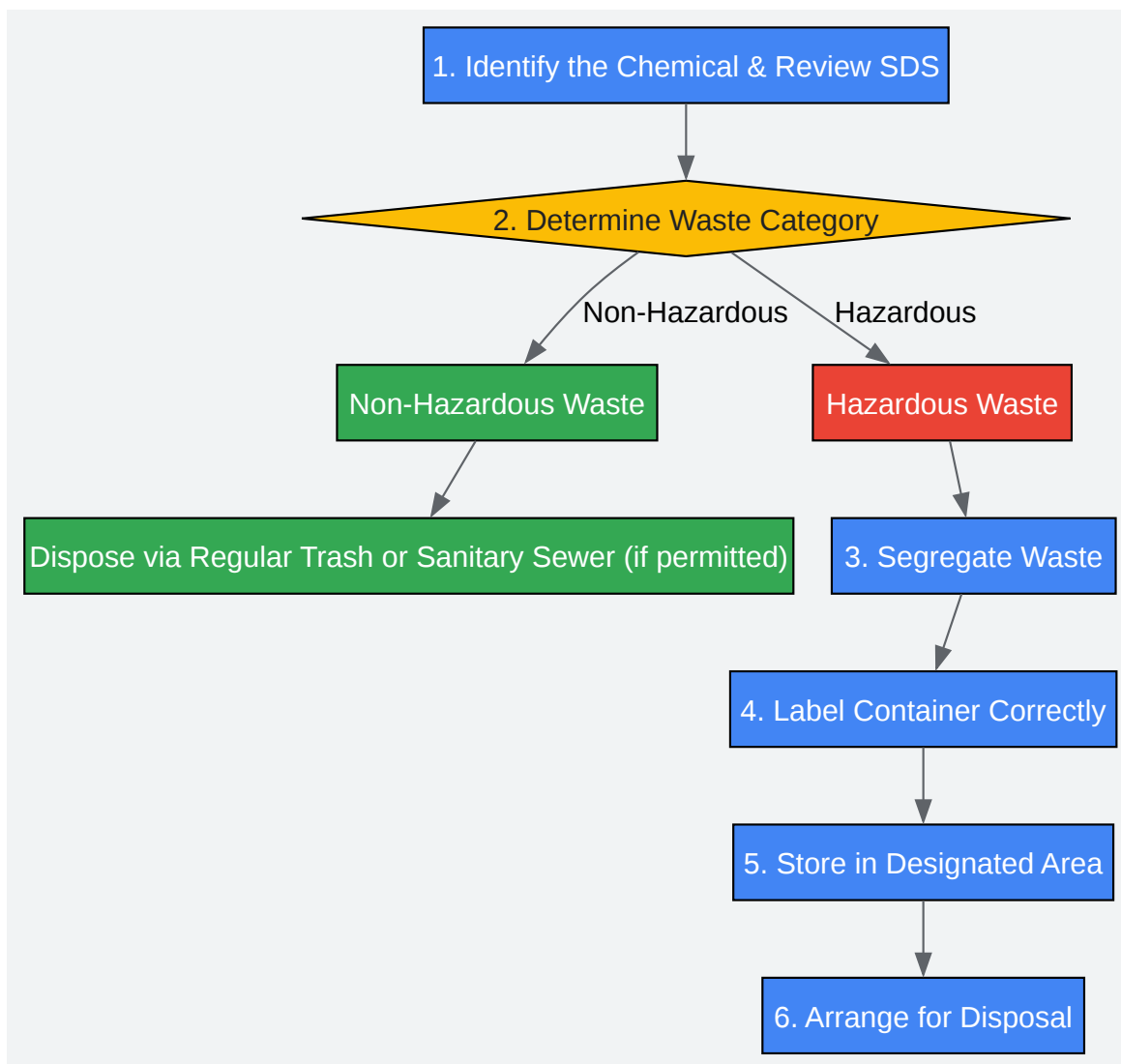
This is a buffer solution for in-vitro diagnostic use.[3]

Aspect	Procedure
Personal Protective Equipment (PPE)	Use personal protective equipment.[3]
Handling	Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[3]
Disposal	Dispose in a safe manner in accordance with local disposal regulations. Do not pour product down the drain or river directly.[3] For spills, wipe up the solution and keep it in a suitable, closed container for disposal.[3]
First Aid	Inhalation: Move to fresh air. Skin Contact: Wash with plenty of water. Eye Contact: Rinse cautiously with water for 15 minutes or longer. Ingestion: Rinse mouth out with water.[3]

General Workflow for Laboratory Chemical Disposal

For any chemical, including those not specifically listed above, a systematic approach to waste management is essential. The following diagram illustrates a general workflow for the proper disposal of laboratory chemicals. This process is designed to ensure safety and compliance with institutional and regulatory standards.[5][6][7]

General Laboratory Chemical Disposal Workflow



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Caption: A flowchart outlining the key steps for the safe disposal of laboratory chemicals.

This workflow emphasizes the critical initial step of identifying the chemical and consulting its Safety Data Sheet. The SDS is the primary source of information regarding the hazards,

handling, and disposal of a substance. Following this, the waste must be categorized as hazardous or non-hazardous, which dictates the subsequent steps of segregation, labeling, storage, and final disposal through the appropriate channels, such as your institution's Environmental Health and Safety (EHS) department.[6] Always adhere to your institution's specific protocols and local regulations for waste management.[8]

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